

solubility of APN-C3-PEG4-azide in different solvents

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Compound of Interest

Compound Name: APN-C3-PEG4-azide

Cat. No.: B605538

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Technical Guidance: Solubility of APN-C3-PEG4-azide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of **APN-C3-PEG4-azide**, a bifunctional linker commonly utilized in the synthesis of Proteolysis Targeting Chimeras (PROTACs). Understanding the solubility of this reagent is critical for its effective handling, storage, and application in experimental workflows.

Core Concepts

APN-C3-PEG4-azide is a molecule designed for click chemistry applications, featuring an APN (3-arylpropiolonitrile) group for thiol-specific conjugation and an azide group for reaction with alkynes. The inclusion of a polyethylene glycol (PEG) spacer (PEG4) is intended to enhance the aqueous solubility of the molecule and the resulting conjugates^{[1][2]}. As a general principle, PEGylation is a widely recognized strategy to improve the pharmacological properties of molecules, including increased water solubility^[2].

Quantitative Solubility Data

The solubility of **APN-C3-PEG4-azide** has been determined in various common laboratory solvents. The following table summarizes the available quantitative data.

Solvent	Concentration	Method	Notes	Source
Dimethyl Sulfoxide (DMSO)	100 mg/mL (199.78 mM)	Not specified	Ultrasonic assistance is required. The use of new, non-hygroscopic DMSO is recommended as absorbed water can significantly impact solubility.	[3][4]
In vivo formulation (Suspended)	2.5 mg/mL	See Protocol Below	This is a suspended solution suitable for oral and intraperitoneal injection.	
In vivo formulation (Clear)	≥ 2.5 mg/mL	See Protocol Below	This protocol yields a clear solution, though the saturation point is not known. Caution is advised for dosing periods exceeding half a month.	

General Solvent Compatibility

While specific quantitative data for **APN-C3-PEG4-azide** in a wider range of solvents is limited, the general solubility profile of similar PEGylated azide compounds provides valuable guidance. PEG-azide linkers are typically soluble in:

- Water and aqueous buffers

- Dimethylformamide (DMF)
- Dichloromethane (DCM) / Methylene Chloride
- Chloroform
- Acetonitrile
- Tetrahydrofuran (THF)

They are generally less soluble in alcohols and toluene and insoluble in ether.

Experimental Protocols

Stock Solution Preparation in DMSO

A common protocol for preparing a high-concentration stock solution of **APN-C3-PEG4-azide** involves the use of DMSO.

Materials:

- **APN-C3-PEG4-azide** powder
- Anhydrous/newly opened Dimethyl Sulfoxide (DMSO)
- Vortex mixer
- Ultrasonic bath

Procedure:

- Weigh the desired amount of **APN-C3-PEG4-azide** in a suitable vial.
- Add the calculated volume of fresh DMSO to achieve the target concentration (e.g., for 10 mg of powder, add 0.1 mL of DMSO to get a 100 mg/mL solution).
- Vortex the mixture briefly to wet the powder.

- Place the vial in an ultrasonic bath and sonicate until the solid is completely dissolved. Intermittent heating to 37°C can aid in dissolution.
- Once dissolved, store the stock solution appropriately. For long-term storage (up to 6 months), -80°C is recommended. For short-term storage (up to 1 month), -20°C is suitable. Avoid repeated freeze-thaw cycles by aliquoting the stock solution.

In Vivo Formulation Protocol (2.5 mg/mL)

This protocol describes the preparation of a 1 mL working solution of **APN-C3-PEG4-azide** for in vivo studies.

Materials:

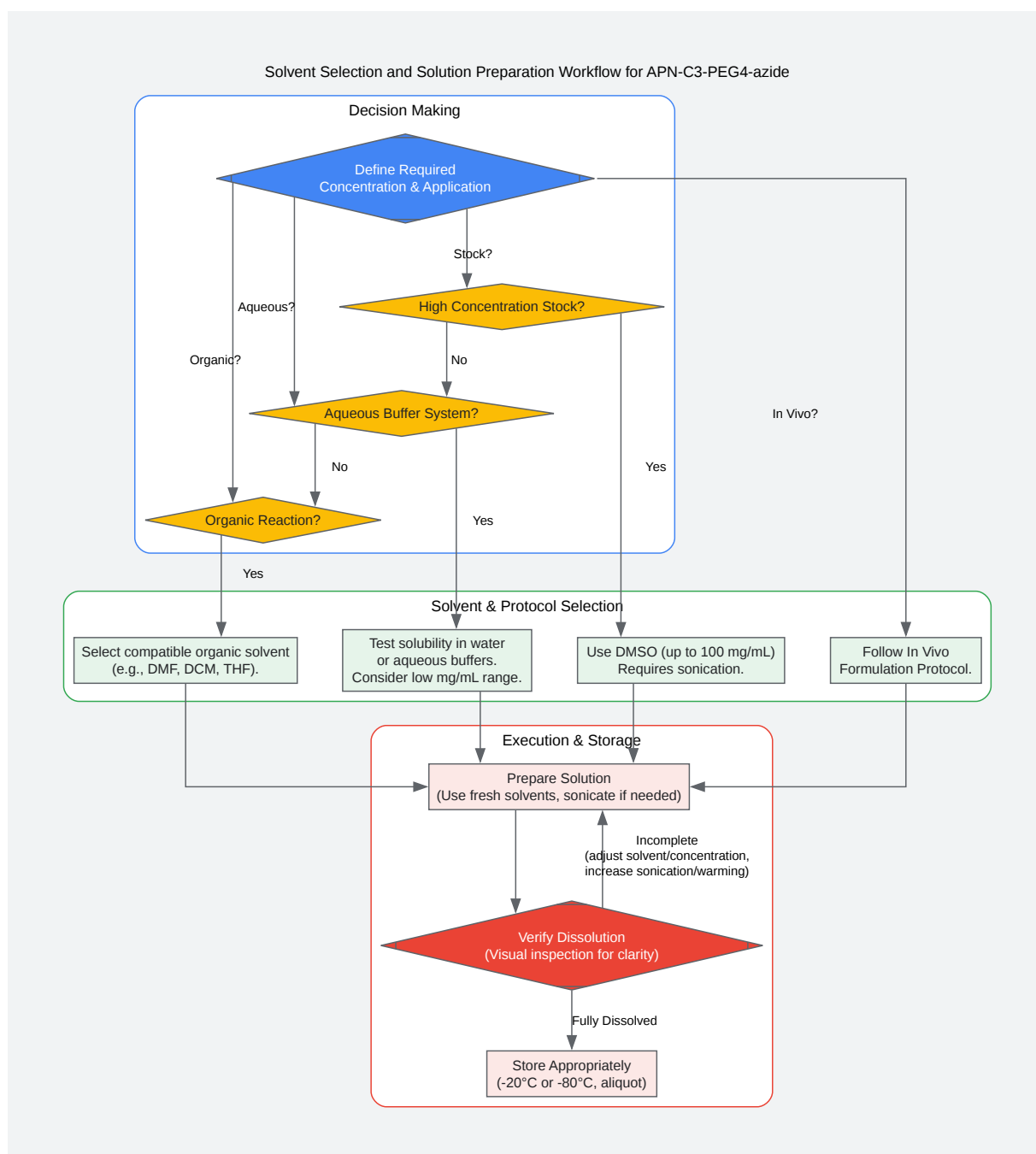
- 25.0 mg/mL **APN-C3-PEG4-azide** in DMSO stock solution
- PEG300
- Tween-80
- Saline

Procedure:

- In a sterile tube, add 100 µL of the 25.0 mg/mL DMSO stock solution.
- Add 400 µL of PEG300 to the DMSO solution and mix thoroughly.
- Add 50 µL of Tween-80 and mix until the solution is uniform.
- Add 450 µL of Saline to bring the total volume to 1 mL.
- Mix the final solution thoroughly. This procedure results in a 2.5 mg/mL suspended solution suitable for administration. To obtain a clear solution, further optimization or filtration may be necessary.

Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for selecting a suitable solvent and preparing a solution of **APN-C3-PEG4-azide**.



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Caption: Workflow for **APN-C3-PEG4-azide** solvent selection.

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References

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